Thermochemical data for titanium trichloride

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Compound of Interest	
Compound Name:	Titanium trichloride
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Thermochemical Data of Titanium Trichloride

Titanium trichloride is a compound that exists in several crystalline forms, most notably the alpha (α), beta (β), and gamma (γ) polymorphs.[1][2][3] These different phases exhibit distinct thermochemical properties. The following tables summarize the key quantitative data available for **titanium trichloride**.

Table 1: Standard Enthalpy of Formation, Standard Molar Entropy, and Gibbs Free Energy of Formation for **Titanium Trichloride** (Solid and Gas Phases) at 298.15 K

Property	Value	State	Reference(s)
Standard Enthalpy of Formation ($\Delta_f H°$)	-721.74 kJ/mol	Solid	[4]
	-172.4 ± 0.8 kcal/mol (-721.3 ± 3.3 kJ/mol)	Solid (c)	[5]
	-539.32 kJ/mol	Gas	[4]
Standard Molar Entropy ($S°$)	139.74 J·K^{-1}·mol^{-1}	Solid	[4]
Gibbs Free Energy of Formation ($\Delta_f G°$)	Calculated from $\Delta_f H°$ and $S°$	Solid	

Note: The Gibbs free energy of formation can be calculated using the formula $\Delta G° = \Delta H° - T\Delta S°$, where $\Delta S°$ is the entropy change of the formation reaction.

Table 2: Heat Capacity of Solid **Titanium Trichloride** (Shomate Equation Parameters)

The heat capacity (Cp) of solid $TiCl_3$ in the temperature range of 298 to 1500 K can be calculated using the Shomate equation: $Cp° = A + Bt + Ct^2 + D*t^3 + E/t^2$ where t = Temperature (K) / 1000.

Parameter	Value	Reference
A	92.96848	[6]
B	18.80574	[6]
C	-6.993012	[6]
D	2.024547	[6]
E	-0.076285	[6]
F	-750.4966	[6]
G	246.5012	[6]
H	-721.7400	[6]

These parameters are used in the equations for calculating heat capacity, enthalpy, and entropy as provided by the NIST-JANAF thermochemical tables.[6]

Table 3: Thermochemical Data for Different Polymorphs of **Titanium Trichloride**

Polymorph	Property	Value/Observation	Method	Reference(s)
α-$TiCl_3$	Stability	Less stable than β-phase	Molecular Dynamics	[1][7]
β-$TiCl_3$	Stability	Most stable phase	Molecular Dynamics	[1][7]
γ-$TiCl_3$	Stability	Least stable phase	Molecular Dynamics	[1][7]
All phases	Gibbs Free Energy	Negative values from 50-2000 K, indicating spontaneous reactions	Molecular Dynamics	[1][7]

Experimental Protocols

A precise understanding of the experimental methodologies used to determine thermochemical data is crucial for data validation and replication. The following sections detail the protocols for the synthesis and purification of $TiCl_3$, as well as the determination of its key thermochemical properties.

Synthesis and Purification of **Titanium Trichloride**

Accurate thermochemical measurements require a pure sample. **Titanium trichloride** can be synthesized and purified through several methods.

Method 1: Reduction of Titanium Tetrachloride ($TiCl_4$) with Hydrogen

This method involves the gas-phase reduction of $TiCl_4$.

- Apparatus: A reaction furnace with a heated inner tube and a cooled outer wall.

- Procedure:

  - A stream of hydrogen gas is saturated with titanium tetrachloride vapor.

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- This gas mixture is passed through the annular space between the heated inner tube and the cooled outer wall of the reaction furnace.

- The reduction reaction ($2TiCl_4 + H_2 \rightarrow 2TiCl_3 + 2HCl$) occurs at the hot surface.[2]

- The resulting solid **titanium trichloride** collects on the cold surface.

Method 2: Distillation of Commercial $TiCl_3$-$AlCl_3$ Mixtures

Commercially available $TiCl_3$ is often a mixture with aluminum trichloride ($AlCl_3$). Pure $TiCl_3$ can be obtained by distillation.[8]

- Apparatus: A distillation tube made of stainless steel with a series of collectors, placed in a furnace.

- Procedure:

  - The $TiCl_3$-$AlCl_3$ mixture is placed in the distillation tube.[8]

  - The tube is heated to 700°C under an argon atmosphere.[8]

  - Due to the difference in vapor pressures, $TiCl_3$ and $AlCl_3$ are separated. $TiCl_3$ condenses in a temperature range of 270 to 430°C.[8]

  - The condensed, purified $TiCl_3$ is collected from the collectors in an inert atmosphere glove box to prevent reaction with air and moisture.[8]

Determination of Enthalpy of Formation ($\Delta fH°$)

The standard enthalpy of formation of $TiCl_3$ is determined using reaction calorimetry.

Method: Reaction Calorimetry via Chlorination

This method involves measuring the heat of reaction of the chlorination of a titanium subchloride.

- Apparatus: A nickel-bomb calorimeter.

- Procedure:

- A known mass of purified titanium dichloride ($TiCl_2$) or **titanium trichloride** is placed in the bomb calorimeter.

- The bomb is filled with chlorine gas.

- The chlorination reaction is initiated, and the temperature change of the calorimeter is measured precisely.

- The heat of chlorination is calculated from the temperature change and the heat capacity of the calorimeter.

- The enthalpy of formation of $TiCl_3$ can be determined relative to the known heat of formation of $TiCl_4$.[5] For the reaction $TiCl_3(c) + \frac{1}{2}Cl_2(g) \rightarrow TiCl_4(l)$, the enthalpy change was measured as -19.89 ± 0.32 kcal/mole at 25°C.[5]

Determination of Standard Molar Entropy (S°)

The standard molar entropy of a substance is determined by measuring its heat capacity as a function of temperature from near absolute zero.

Method: Low-Temperature Adiabatic Calorimetry

This is the most accurate method for determining the absolute entropy of a pure crystalline substance.

- Apparatus: A low-temperature adiabatic calorimeter.

- Procedure:

  - A pure, crystalline sample of **titanium trichloride** is placed in the calorimeter.

  - The sample is cooled to a temperature as close to 0 K as possible.

  - The heat capacity (C_p) of the sample is measured at small, incremental temperature steps up to and beyond the standard temperature of 298.15 K. This is achieved by introducing a known amount of electrical energy and measuring the resulting temperature increase.

- The standard molar entropy at 298.15 K is then calculated by integrating the heat capacity data using the following equation, accounting for any phase transitions: $S°(298.15\ K) = \int_0^{298.15} (C_p/T)\ dT$

Determination of Gibbs Free Energy of Formation (ΔfG°)

The Gibbs free energy of formation can be determined through various methods, including direct calculation from enthalpy and entropy data, or from equilibrium measurements.

Method 1: Calculation from Enthalpy and Entropy

Once the standard enthalpy of formation (ΔfH°) and the standard molar entropies (S°) of the elements and the compound are known, the standard Gibbs free energy of formation can be calculated using the Gibbs-Helmholtz equation: $\Delta fG° = \Delta fH° - T\Delta fS°$ where ΔfS° is the standard entropy of formation.
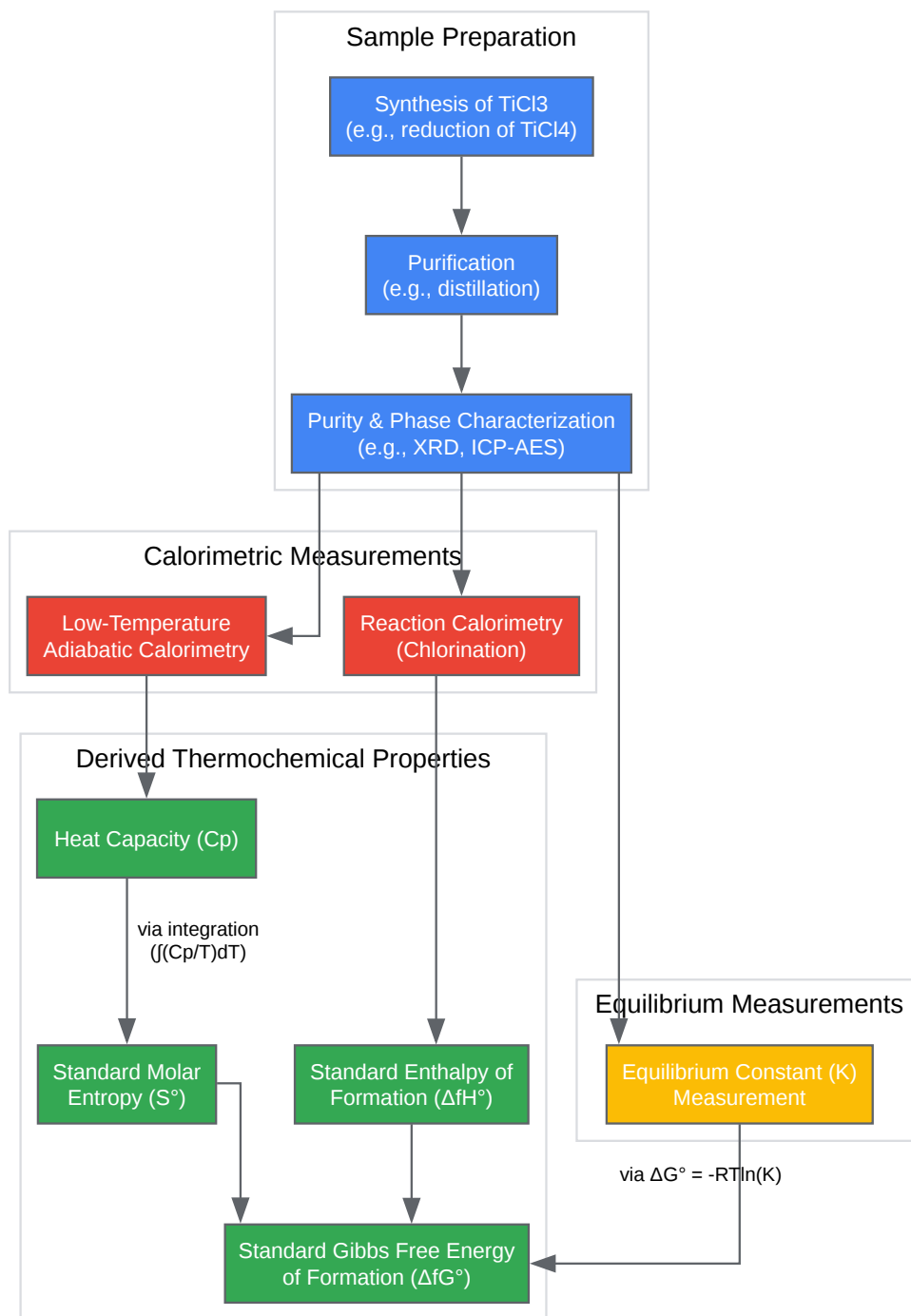
Method 2: Equilibrium Constant Measurement

The Gibbs free energy change for a reaction is related to its equilibrium constant (K) by the equation: $\Delta rG° = -RT \ln(K)$

- Procedure:

  - A reversible reaction involving $TiCl_3$ is identified, for example, a disproportionation or a reaction with a known substance.[9]

  - The reaction is allowed to reach equilibrium at a specific temperature.

  - The concentrations or partial pressures of the reactants and products at equilibrium are measured.

  - The equilibrium constant (K) is calculated from these measurements.

  - The standard Gibbs free energy of reaction (ΔrG°) is then calculated. From this, and the known standard Gibbs free energies of formation of the other species in the reaction, the standard Gibbs free energy of formation of $TiCl_3$ can be determined. One such equilibrium studied is between titanium ions and titanium metal in a fluoride-chloride molten salt.[9]

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Visualizations

The following diagrams illustrate the logical flow and relationships in the determination of thermochemical data for **titanium trichloride**.

Workflow for Thermochemical Data Determination of TiCl3

Sample Preparation

Synthesis of TiCl3
(e.g., reduction of TiCl4)

Purification
(e.g., distillation)

Purity & Phase Characterization
(e.g., XRD, ICP-AES)

Calorimetric Measurements

Low-Temperature
Adiabatic Calorimetry

Reaction Calorimetry
(Chlorination)

Derived Thermochemical Properties

Heat Capacity (Cp)

via integration
($\int(Cp/T)dT$)

Standard Molar
Entropy (S°)

Standard Enthalpy of
Formation ($\Delta fH°$)

Equilibrium Measurements

Equilibrium Constant (K)
Measurement

via $\Delta G° = -RT\ln(K)$

Standard Gibbs Free Energy
of Formation ($\Delta fG°$)

Caption: Workflow for the experimental determination of thermochemical data for TiCl₃.

Relationship of Key Thermochemical Properties
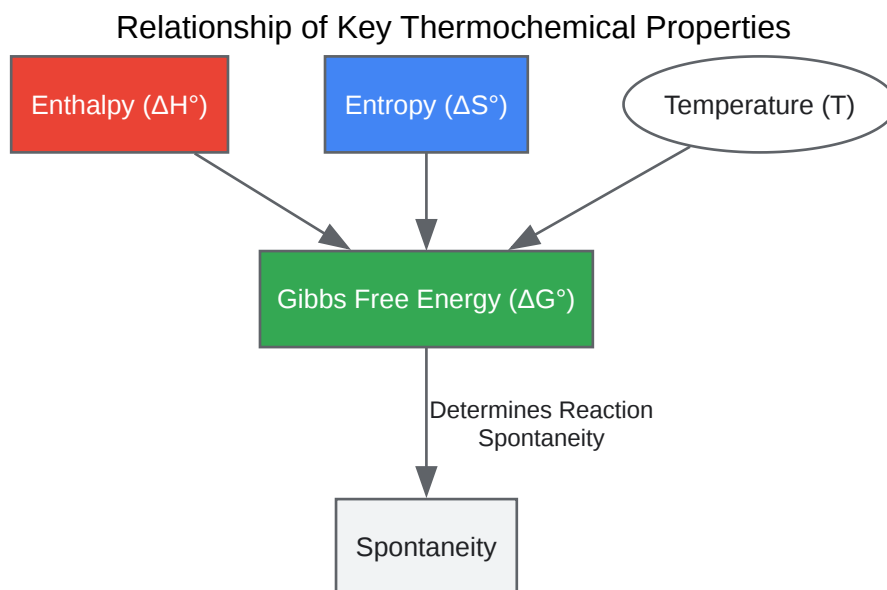
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